

Application Notes and Protocols: Tubulin Polymerization-IN-60 in Drug Discovery

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Compound of Interest

Compound Name: *Tubulin polymerization-IN-60*

Cat. No.: *B12378796*

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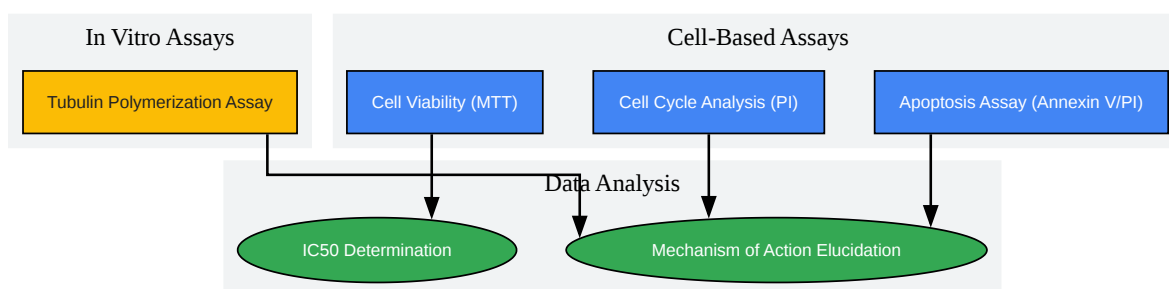
Introduction

Tubulin Polymerization-IN-60 (also known as TPI-60 or BF3) is a potent, cell-permeable small molecule inhibitor of tubulin polymerization. It functions by binding to the colchicine binding site on β -tubulin, thereby disrupting the dynamic instability of microtubules. This interference with microtubule function leads to cell cycle arrest at the G2/M phase, ultimately inducing apoptosis in cancer cells. These characteristics make **Tubulin Polymerization-IN-60** a valuable tool for cancer research and a potential candidate for drug development.

Note: Detailed primary scientific literature on the synthesis and comprehensive biological evaluation of **Tubulin Polymerization-IN-60** is not readily available. The information presented here is based on data from chemical suppliers and general knowledge of colchicine-binding site inhibitors. The provided protocols are representative methods for assessing the activity of tubulin polymerization inhibitors and may require optimization for specific experimental conditions.

Mechanism of Action

Tubulin Polymerization-IN-60 exerts its cytotoxic effects by disrupting microtubule dynamics, which are crucial for various cellular processes, particularly mitosis. By binding to the colchicine site on β -tubulin, it prevents the polymerization of tubulin dimers into microtubules. This leads to the depolymerization of existing microtubules and the inability to form a functional mitotic spindle, a critical apparatus for chromosome segregation during cell division. The disruption of the mitotic spindle activates the spindle assembly checkpoint (SAC), causing a prolonged arrest of the cell cycle in the G2/M phase. This sustained mitotic arrest ultimately triggers the intrinsic apoptotic pathway, leading to programmed cell death.[1][2]



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References

- 1. [An Overview of Tubulin Inhibitors That Interact with the Colchicine Binding Site - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 2. [go.drugbank.com \[go.drugbank.com\]](#)

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